

# Storage and handling guidelines for Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

Cat. No.: B180981

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An In-depth Technical Guide to the Storage and Handling of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the proper storage and handling of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, a versatile building block in organic synthesis. Adherence to these guidelines is crucial to ensure the chemical's integrity, maximize safety, and prevent potential hazards in the laboratory and manufacturing environments.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is fundamental for its safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[1]
Molecular Weight	172.22 g/mol	[1][2]
Appearance	Colorless to Pale-yellow Solid or Liquid	
Boiling Point	233°C to 250.7°C	[1]
Melting Point	99.8°C	[1]
Density	1.059 g/cm <sup>3</sup>	[1]
Flash Point	99.8 ± 12.6 °C	[3]
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water.	[1]

## Storage Guidelines

Proper storage is essential to maintain the quality and stability of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.

## Storage Conditions

Parameter	Recommendation	Source
Temperature	Store at room temperature or refrigerated (2-8°C).[3][4][5]	[1][3][4][5]
Atmosphere	Store in a dry, well-ventilated place.[6][7] An inert atmosphere is recommended for long-term storage.[5]	[1][5][6][7]
Container	Keep containers tightly closed.[6][7]	[6][7]

## Incompatible Materials

To prevent hazardous reactions, avoid storing **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** with the following:

- Strong oxidizing agents
- Strong bases[8][9]

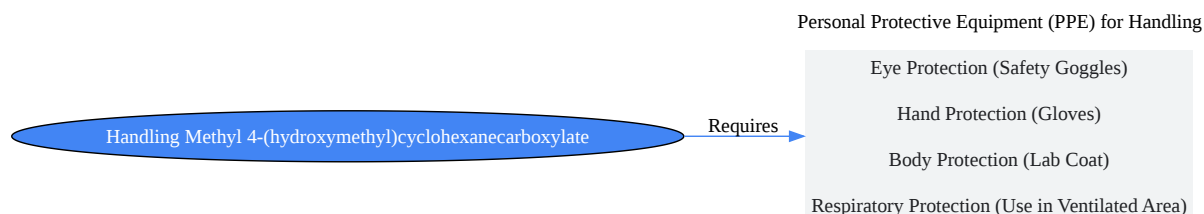
## Handling Procedures

Safe handling practices are critical to minimize exposure and ensure personnel safety.

## Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[7]
- Hand Protection: Wear protective gloves.[7]
- Skin and Body Protection: Wear protective clothing.[7][10]
- Respiratory Protection: Use only in a well-ventilated area. If ventilation is inadequate, wear suitable respiratory equipment.



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Figure 1: Recommended Personal Protective Equipment.

## General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[10\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[7\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Remove and wash contaminated clothing before reuse.[\[6\]](#)

## Safety and Hazard Information

**Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is associated with the following hazards:

Hazard Statement	Description	Source
H302	Harmful if swallowed	<a href="#">[11]</a>
H312	Harmful in contact with skin	<a href="#">[11]</a>
H315	Causes skin irritation	<a href="#">[11]</a>
H319	Causes serious eye irritation	<a href="#">[11]</a>
H332	Harmful if inhaled	<a href="#">[11]</a>
H335	May cause respiratory irritation	<a href="#">[7]</a> <a href="#">[11]</a>

## Emergency Procedures

In the event of an emergency, follow these procedures:

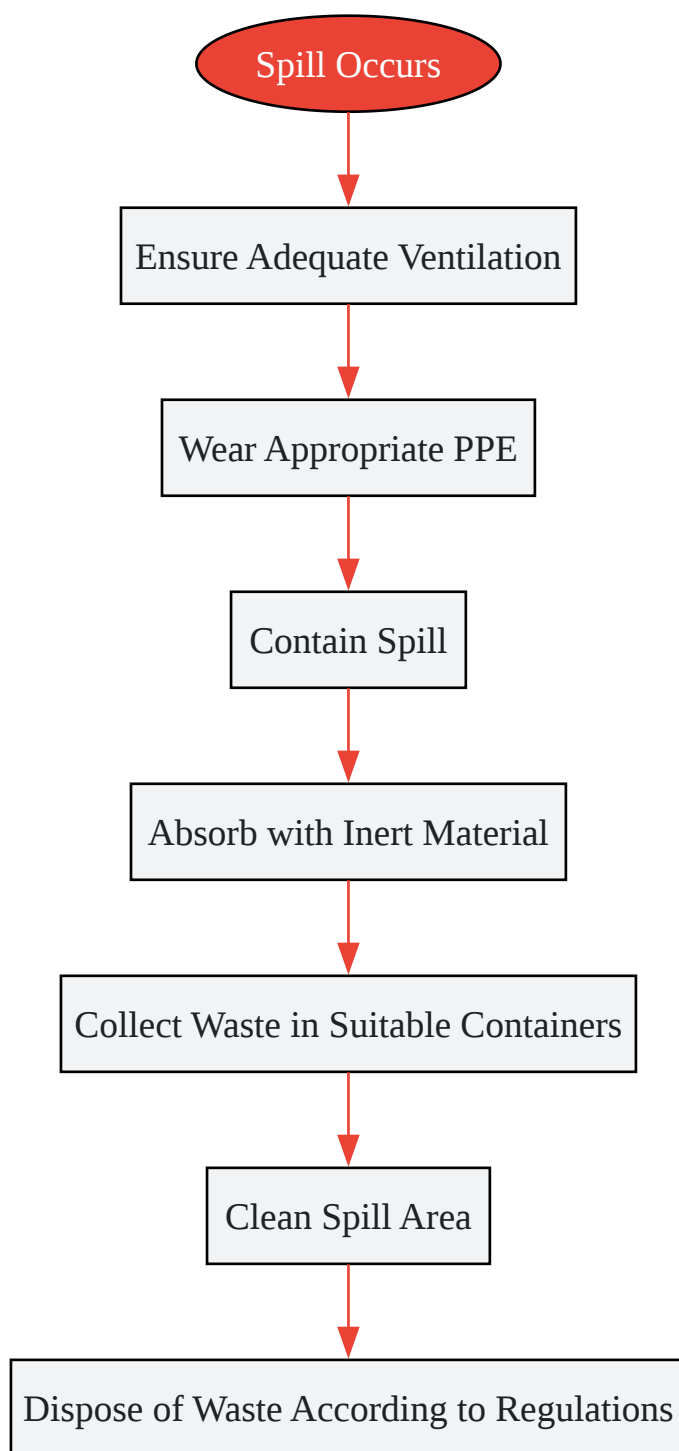
## First Aid Measures

- If on skin: Wash off immediately with plenty of water for at least 15 minutes.[\[6\]](#) Get medical attention.[\[6\]](#)
- If in eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[6\]](#) Get medical attention.[\[6\]](#)
- If inhaled: Move person to fresh air.[\[10\]](#) If breathing is difficult, give oxygen.[\[10\]](#) Get medical attention.[\[10\]](#)
- If swallowed: Clean mouth with water. Do NOT induce vomiting. Get medical attention.[\[7\]](#)

## Spill and Leak Procedures

In case of a spill, adhere to the following steps:

- Ensure adequate ventilation.[\[6\]](#)
- Wear appropriate personal protective equipment.[\[6\]](#)
- Contain the spill. Prevent further leakage or spillage if safe to do so.[\[10\]](#)
- Absorb the spill. Use inert material (e.g., sand, vermiculite) to absorb the spill.[\[8\]](#)
- Collect the waste. Sweep up and shovel into suitable containers for disposal.[\[6\]](#)[\[7\]](#)
- Clean the area.
- Avoid runoff into drains and waterways.[\[8\]](#)



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*Figure 2: Spill Response Workflow.*

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[6][7]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[7]

## Disposal Considerations

Dispose of waste and contaminated materials in accordance with local, regional, and national regulations. Do not empty into drains.[7] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]

This guide is intended to provide comprehensive storage and handling information for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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## References

1. Methyl 4-(hydroxymethyl)cyclohexanecarboxylate For Research [benchchem.com]
2. :: trans-Methyl 4-(hydroxymethyl)cyclohexanecarboxylate | CAS No.110928-44-4 | SVAK Lifesciences :: [svaklifesciences.com]
3. CAS#:110928-44-4 | trans-Methyl 4-(hydroxymethyl)cyclohexanecarboxylate | Chemsrcc [chemsrc.com]
4. 13380-85-3|Methyl 4-(hydroxymethyl)cyclohexanecarboxylate|BLD Pharm [bldpharm.com]
5. 110928-44-4|trans-Methyl 4-(hydroxymethyl)cyclohexanecarboxylate|BLD Pharm [bldpharm.com]
6. fishersci.co.uk [fishersci.co.uk]

- 7. fishersci.com [fishersci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. fishersci.com [fishersci.com]
- 10. aksci.com [aksci.com]
- 11. Methyl 4-hydroxycyclohexanecarboxylate | C<sub>8</sub>H<sub>14</sub>O<sub>3</sub> | CID 87117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Storage and handling guidelines for Methyl 4-(hydroxymethyl)cyclohexanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180981#storage-and-handling-guidelines-for-methyl-4-hydroxymethyl-cyclohexanecarboxylate]

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